

A Comparative Analysis of the Physical Properties of C7, C8, and C9 Cycloalkanes

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Compound of Interest

Compound Name: Cyclooctane

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of cyclic alkanes is paramount. These fundamental characteristics influence their behavior as solvents, their potential as building blocks in synthesis, and their interactions within biological systems. This guide provides a comparative study of the physical properties of cycloheptane (C7), **cyclooctane** (C8), and cyclononane (C9), supported by experimental data and detailed methodologies.

This comparison guide delves into the key physical properties of cycloheptane, **cyclooctane**, and cyclononane, offering a clear and objective analysis for scientific application. The data presented is curated from various scientific sources to ensure accuracy and reliability.

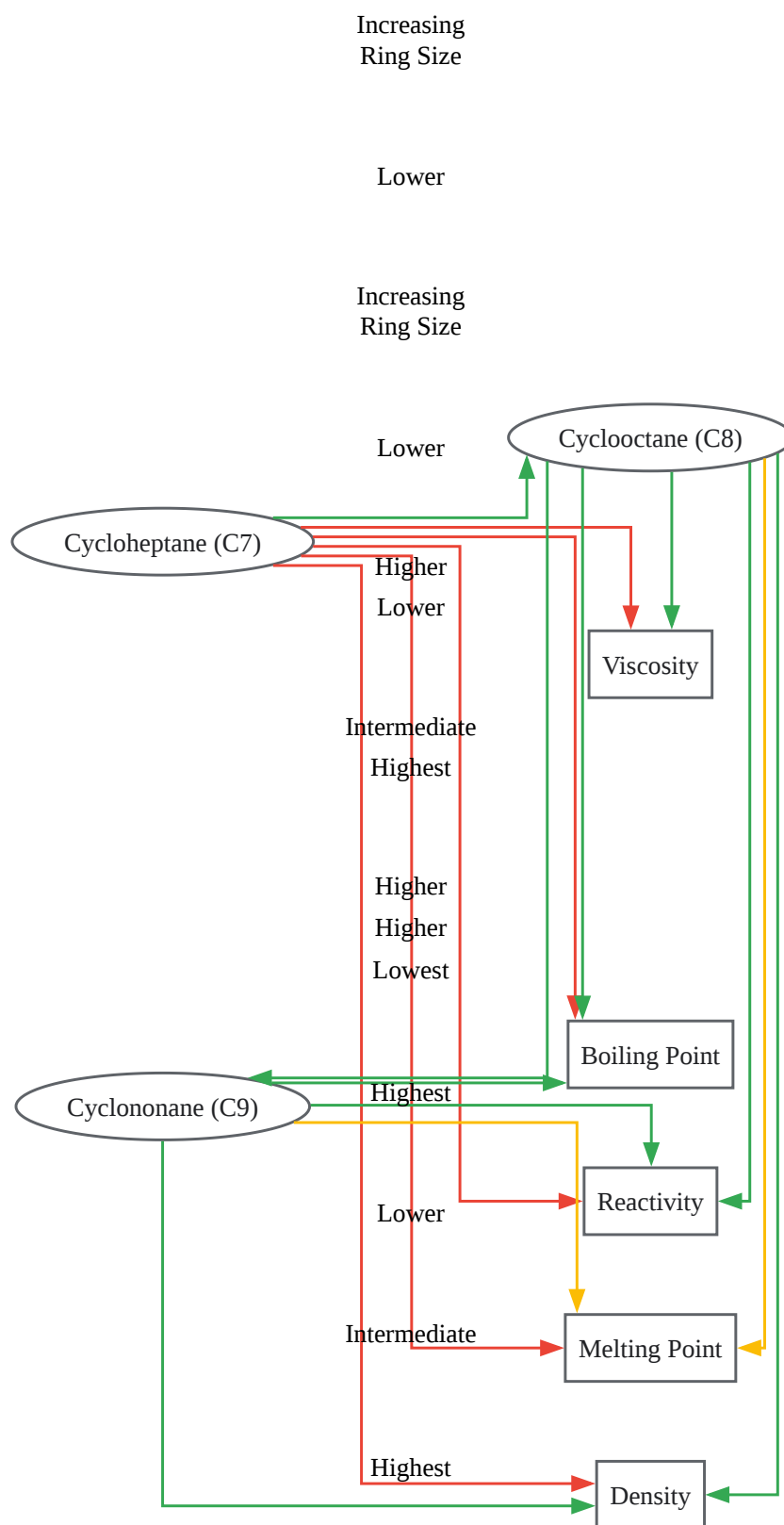
Comparative Data of Physical Properties

The following table summarizes the key physical properties of cycloheptane, **cyclooctane**, and cyclononane, allowing for a direct comparison of their characteristics.

Physical Property	Cycloheptane (C ₇ H ₁₄)	Cyclooctane (C ₈ H ₁₆)	Cyclononane (C ₉ H ₁₈)
Molar Mass (g/mol)	98.19[1]	112.21[2]	126.24[3]
Melting Point (°C)	-12[4]	14.8[5]	11[3]
Boiling Point (°C)	118.4[4]	151[5]	170[6]
Density (g/mL at 25°C)	0.811[7]	0.834[5]	~0.85 (estimated)
Dynamic Viscosity (mPa·s at 25°C)	0.88	2.11	No experimental data found
Ring Strain Energy (kcal/mol)	6.2[8]	9.7[8]	12.6[8]

The Influence of Ring Strain

Ring strain is a critical factor influencing the physical properties and reactivity of cycloalkanes. It arises from a combination of angle strain (deviation from ideal sp³ bond angles), torsional strain (eclipsing interactions between adjacent hydrogen atoms), and transannular strain (steric interactions across the ring).



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Caption: Relationship between cycloalkane ring size, ring strain, and physical properties.

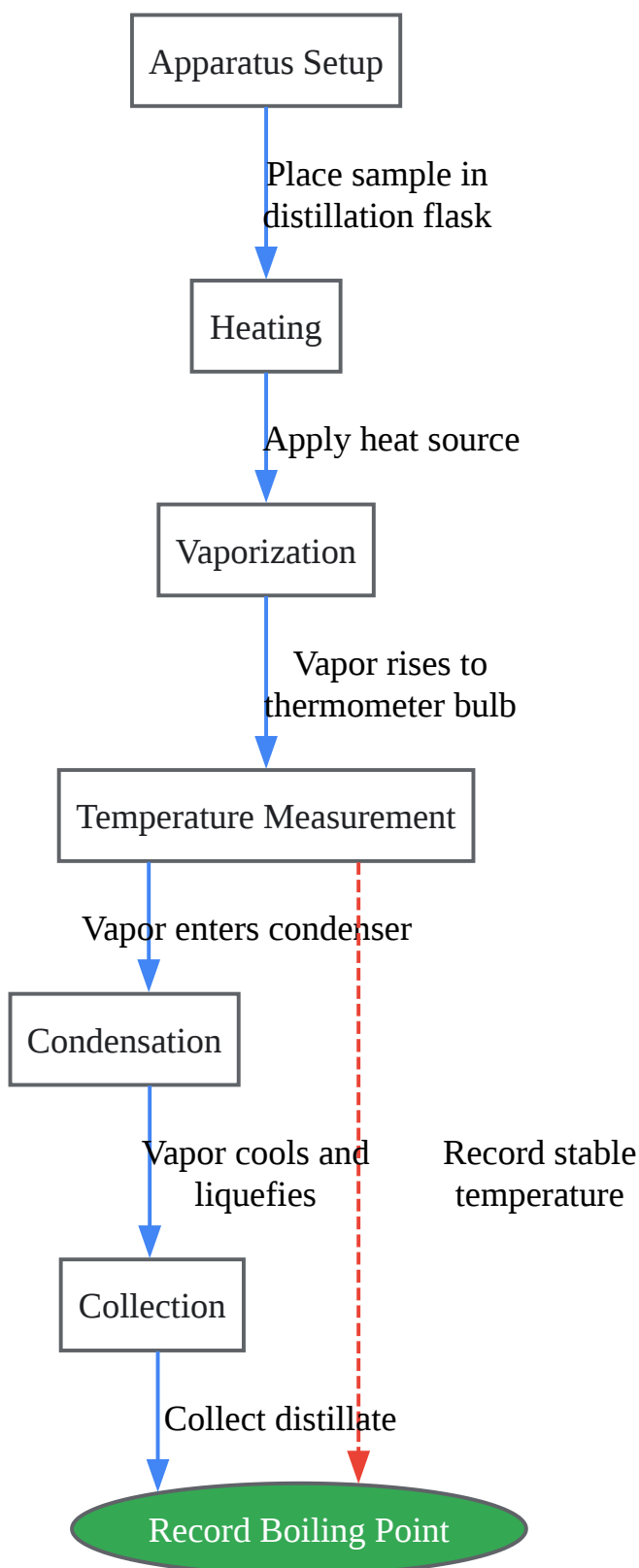
As the ring size increases from cycloheptane to cyclononane, the ring strain also increases.[8]
[9] This is contrary to the trend seen in smaller rings where cyclohexane (C6) is the most stable. The increased strain in C8 and C9 rings is primarily due to growing transannular strain. This greater strain energy leads to higher boiling points and densities.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties cited in this guide.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is through distillation.



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